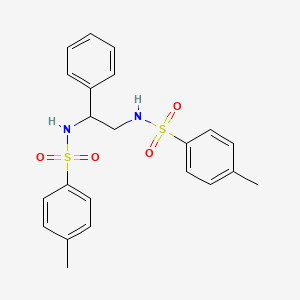

N,N'-Di(p-toluenesulfonyl)-1,2-diamino-1-phenylethane

• Molecular Formula: C22H24N2O4S2
• Molecular Weight: 444.6 g/mol
• IUPAC Name: 4-methyl-N-[2-[(4-methylphenyl)sulfonylamino]-2-phenylethyl]benzenesulfonamide
• InChI: InChI=1S/C22H24N2O4S2/c1-17-8-12-20(13-9-17)29(25,26)23-16-22(19-6-4-3-5-7-19)24-30(27,28)21-14-10-18(2)11-15-21/h3-15,22-24H,16H2,1-2H3
• InChI Key: HOIVORUOLGPEAX-UHFFFAOYSA-N
• Canonical SMILES: CC1=CC=C(C=C1)S(=O)(=O)NCC(C2=CC=CC=C2)NS(=O)(=O)C3=CC=C(C=C3)C

Description

N,N'-Di(p-toluenesulfonyl)-1,2-diamino-1-phenylethane is a useful research compound. Its molecular formula is C22H24N2O4S2 and its molecular weight is 444.6 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods I

Procedure details

1,2-Diamino-1-phenylethane prepared as in Example 31B (5.0 g, 37.5 mmol) was dissolved in water (110 ml), and sodium hydroxide (3.0 g, 75 mmol) was added in small portions. After stirring for 10 min, p-toluenesulfonyl chloride (14.31 g, 75.1 mmol) was added and stirring was continued for 1 h. Ether (225 ml) was added and the reaction mixture was stirred overnight at room temperature. A white solid precipitated out during this time. The solid was filtered, washed with ether, and dried (13 g). Recrystallization from dichloromethane-hexane gave 12.17 g (73% yield) of a white solid: mp 148°-9° C.; 1H NMR (CDCl3) δ 2.39 (s, 3 H), 2.43 (s, 3 H), 3.19 (m, 2 H), 4.31 (dd, J=12.2, 6.8 Hz, 1 H), 4.77 (t, J=6.6, 1 H), 5.32 (d, J=6.7, 1 H), 6.98 (m, 2 H), 7.19 (m, 5 H), 7.27 (d, J=5.9, 2 H), 7.59 (d, J=8.3 Hz, 2 H), 7.68 (d, J=8.3 Hz, 2 H).

Synthesis routes and methods II

Procedure details

1,2-Diamino-1-phenylethane prepared as in Example 3lB (5.0 g, 37.5 mmol) was dissolved in water (110 ml), and sodium hydroxide (3.0 g, 75 mmol) was added in small portions. After stirring for 10 min, p-toluenesulfonyl chloride (14.31 g, 75.1 mmol) was added and stirring was continued for 1 h. Ether (225 ml) was added and the reaction mixture was stirred overnight at room temperature. A white solid precipitated out during this time. The solid was filtered, washed with ether, and dried (13 g). Recrystallization from dichloromethane-hexane gave 12.17 g (73% yield) of a white solid: mp 148°-9° C.; 1H NMR (CDCl3) δ 2.39 (s, 3 H), 2.43 (s, 3 H), 3.19 (m, 2 H), 4.31 (dd, J=12.2, 6.8 Hz, 1 H), 4.77 (t, J=6.6, 1 H), 5.32 (d, J=6.7, 1 H), 6.98 (m, 2 H), 7.19 (m, 5 H), 7.27 (d, J=5.9, 2 H), 7.59 (d, J=8.3 Hz, 2 H), 7.68 (d, J=8.3 Hz, 2 H).
